

# Technical Guide: Safety and Handling of cis-ent-Tadalafil-d3

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This document provides a comprehensive overview of the safety, handling, and analytical considerations for **cis-ent-Tadalafil-d3**, a deuterated isotopologue of the cis-enantiomer of Tadalafil. Given the limited specific data on the deuterated form, this guide primarily relies on the well-established safety profile of the parent compound, Tadalafil. The isotopic labeling is not expected to significantly alter the toxicological properties but is crucial for its application in pharmacokinetic and metabolic research.

## **Chemical and Physical Properties**

The fundamental properties of **cis-ent-Tadalafil-d3** are summarized below. Data for the parent compound, Tadalafil, is included for comparison where specific data for the deuterated analog is unavailable.



Property	cis-ent-Tadalafil-d3	Tadalafil	
CAS Number	1329799-70-3	171596-29-5	
Molecular Formula	C22H16D3N3O4	C22H19N3O4	
Molecular Weight	392.42 g/mol	389.41 g/mol	
IUPAC Name	(6S,12aR)-6-(1,3-Benzodioxol-5-yl)-2-methyl-d3-2,3,6,7,12,12a-hexahydropyrazino[1',2':1,6]pyrido[3,4-b]indole-1,4-dione	(6R,12aR)-6-(1,3-benzodioxol-5-yl)-2-methyl-2,3,6,7,12,12a-hexahydropyrazino[1',2':1,6]pyrido[3,4-b]indole-1,4-dione	
Appearance	White to off-white solid (presumed)	White to off-white solid	
Solubility	Practically insoluble in water (presumed)	Practically insoluble in water	
Storage Temperature	+4°C	Room temperature	

# **Hazard Identification and Safety Precautions**

The following hazard classifications are based on the parent compound, Tadalafil. Researchers should handle **cis-ent-Tadalafil-d3** with the same precautions.

GHS Classification:



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	
Skin Irritation	2	H315: Causes skin irritation	
Eye Irritation	2A	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	

#### **Precautionary Measures:**

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles.
  - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
   Do not eat, drink, or smoke in the laboratory.

## **Toxicological Information**

The toxicological data for Tadalafil provides a basis for assessing the potential health effects of cis-ent-Tadalafil-d3.



Test	Species	Route	Value	Notes
LD50	Rat	Oral	> 2000 mg/kg	No mortality or toxicity observed. [1][2]
LD50	Rabbit	Dermal	> 1000 mg/kg	No mortality observed.[1][2]
TDLo	Human (man)	Oral	0.29 ml/kg	Lowest published toxic dose.[3]

#### Health Effects:

- Acute: May cause headache, back pain, muscle aches, flushing, and indigestion.[4] Can cause irritation to the skin, eyes, and respiratory tract.[3]
- Chronic: Animal studies on Tadalafil have indicated potential for testicular tissue changes with chronic overexposure.[4]

#### **First Aid Measures**

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

### **Handling and Storage**

• Handling: Avoid creating dust. Use appropriate personal protective equipment.



 Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents. Recommended storage for a related compound is at +4°C.

## **Experimental Protocols**

**cis-ent-Tadalafil-d3** is primarily used as an internal standard in analytical methods for quantifying Tadalafil in biological matrices. Below are generalized protocols for common analytical techniques.

# Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for Purity and Quantification

This method is suitable for determining the purity and concentration of Tadalafil and its deuterated analog.

- System: An HPLC system with a UV detector.
- Column: Symmetry ODS C18 (4.6mm × 250mm, 5μm) or equivalent.
- Mobile Phase: A mixture of Methanol and Acetonitrile (e.g., 35:65 v/v). The exact ratio may need optimization.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 220 nm.
- Sample Preparation:
  - Prepare a stock solution of cis-ent-Tadalafil-d3 in a suitable solvent (e.g., methanol or acetonitrile).
  - Create a series of calibration standards by diluting the stock solution.
  - For biological samples, a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) step is typically required to remove interfering substances.



• Analysis: Inject the prepared samples and standards into the HPLC system. The retention time for Tadalafil is approximately 2.885 minutes under these conditions, and the deuterated analog is expected to have a very similar retention time.

## Gas Chromatography/Mass Spectrometry (GC/MS) for Trace Level Detection

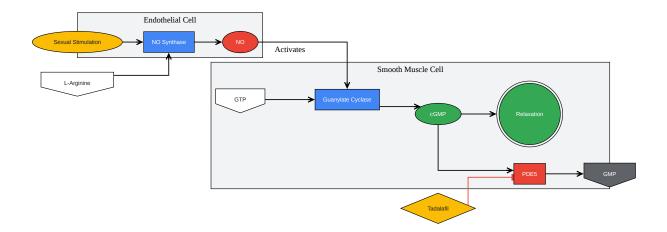
GC/MS can be used for sensitive detection, particularly in biological fluids.

- Extraction: Isolate the analyte from the matrix (e.g., whole blood) using solid-phase extraction (SPE).
- Derivatization: Tadalafil requires derivatization to increase its volatility for GC analysis. A
  common agent is N,O-bis(trimethylsilyl)-trifluoroacetamide (BSTFA) with 1%
  trimethylchlorosilane (TMCS).
- GC System: A gas chromatograph coupled to a mass spectrometer.
- Column: A suitable capillary column (e.g., DB-5ms).
- Carrier Gas: Helium.
- · Injection: Splitless injection mode.
- MS Detection: Electron ionization (EI) with selective ion monitoring (SIM) for enhanced sensitivity and specificity. The mass fragments specific to the deuterated and non-deuterated Tadalafil would be monitored.

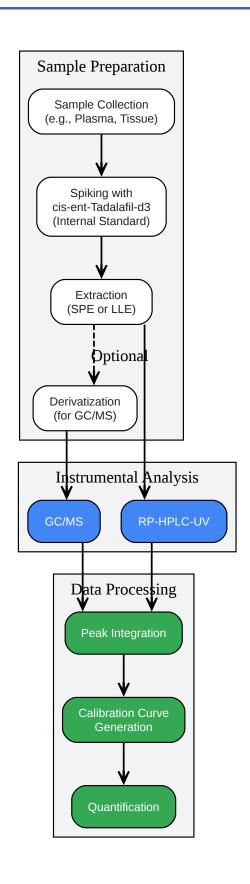
# Visualizations Signaling Pathway of Tadalafil

Tadalafil is a selective inhibitor of phosphodiesterase type 5 (PDE5). Its mechanism of action involves the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) pathway.









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